

"Bis(2-mercaptoethyl) sulfide" solubility in water and organic solvents

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Compound of Interest

Compound Name: *Bis(2-mercaptoethyl) sulfide*

Cat. No.: *B1581568*

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Technical Guide: Solubility Profile of Bis(2-mercaptoethyl) sulfide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Bis(2-mercaptoethyl) sulfide** (CAS No: 3570-55-6), a versatile organosulfur compound. The information herein is intended to support research and development activities where this compound's solubility characteristics are of critical importance.

Introduction to Bis(2-mercaptoethyl) sulfide

Bis(2-mercaptoethyl) sulfide, also known as 2,2'-thiodiethanethiol, is an organic compound featuring two thiol (-SH) groups and a thioether (-S-) linkage.^{[1][2]} Its chemical structure is C₄H₁₀S₃.^{[1][2][3]} This compound is a clear, colorless liquid with a characteristic strong, unpleasant odor.^{[2][3]} The presence of reactive thiol groups makes it a valuable intermediate in various chemical syntheses and analytical applications.^{[1][3]}

Solubility Profile

The solubility of **Bis(2-mercaptoethyl) sulfide** is a key physical property influencing its application in different solvent systems. A summary of its solubility in water and common organic solvents is presented below.

Quantitative Solubility Data

Solvent System	Solubility	Temperature (°C)
Water	620 mg/L	20

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Qualitative Solubility in Organic Solvents

Bis(2-mercaptoethyl) sulfide exhibits good solubility in a range of organic solvents. While specific quantitative data is not readily available in the public domain, it is reported to be soluble in the following:

- Alcohol[\[5\]](#)[\[6\]](#)
- Dioxane[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Ether[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Toluene[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Chloroform[\[5\]](#)[\[6\]](#)[\[7\]](#)

It is generally described as insoluble or difficult to mix with water.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols for Solubility Determination

While specific experimental details for the cited solubility data are not provided in the search results, a general and widely accepted methodology for determining the solubility of a liquid compound like **Bis(2-mercaptoethyl) sulfide** is the shake-flask method, followed by a suitable analytical technique.

Protocol: Shake-Flask Method for Aqueous Solubility

- Preparation of Saturated Solution:
 1. An excess amount of **Bis(2-mercaptoethyl) sulfide** is added to a known volume of deionized water in a glass flask.

2. The flask is sealed to prevent evaporation.
 3. The mixture is agitated in a constant temperature water bath (e.g., at 20°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 1. The flask is allowed to stand undisturbed at the set temperature to allow for the separation of the undissolved **Bis(2-mercaptoethyl) sulfide** from the aqueous phase.
 2. Centrifugation may be employed to facilitate a clear separation.
 - Sampling and Analysis:
 1. A known volume of the clear, saturated aqueous phase is carefully withdrawn using a syringe fitted with a filter to remove any undissolved microdroplets.
 2. The concentration of **Bis(2-mercaptoethyl) sulfide** in the aqueous sample is determined using a suitable analytical method, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC), against a calibrated standard curve.
 - Calculation:
 1. The solubility is calculated from the measured concentration and expressed in mg/L or other appropriate units.

Protocol: Determination of Solubility in Organic Solvents

A similar shake-flask methodology can be employed for organic solvents. Given the expected high solubility, a visual method of incremental addition can be used for a qualitative or semi-quantitative assessment.

- Incremental Addition:
 1. A known volume of the organic solvent (e.g., ethanol, toluene) is placed in a flask at a controlled temperature.

2. **Bis(2-mercaptoethyl) sulfide** is added dropwise with constant stirring.
 3. The point at which the solution becomes saturated (i.e., the added compound no longer dissolves) is visually determined.
- Quantitative Analysis:
 1. For precise measurements, a saturated solution is prepared as described in the aqueous protocol.
 2. The saturated solution is then diluted, and the concentration is determined by an appropriate analytical technique (e.g., GC, HPLC).

Applications and Visualized Workflows

The solubility characteristics of **Bis(2-mercaptoethyl) sulfide** are fundamental to its use in analytical chemistry and chemical synthesis.

Analytical Workflow: Metal Ion Determination

Bis(2-mercaptoethyl) sulfide is utilized for the extraction and photometric determination of nickel (Ni) and gives color reactions with other metals.^{[3][4][8]} The workflow involves the formation of a metal-ligand complex that can be extracted and quantified.

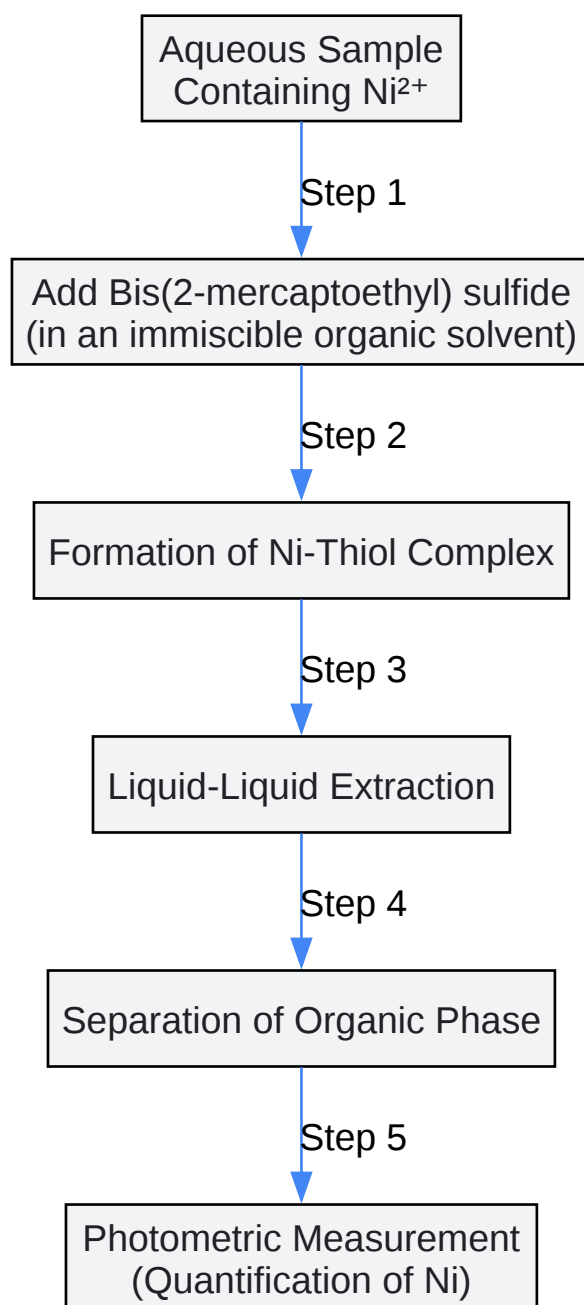


Diagram 1: Analytical Workflow for Metal Ion Determination

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Diagram 1: Analytical Workflow for Metal Ion Determination

Synthetic Workflow: Gold(I) Complex Synthesis

This compound serves as a reagent in the synthesis of novel luminescent polynuclear gold(I) phosphine complexes.[3][4][8] This involves the reaction of the dithiol with a gold(I) precursor.

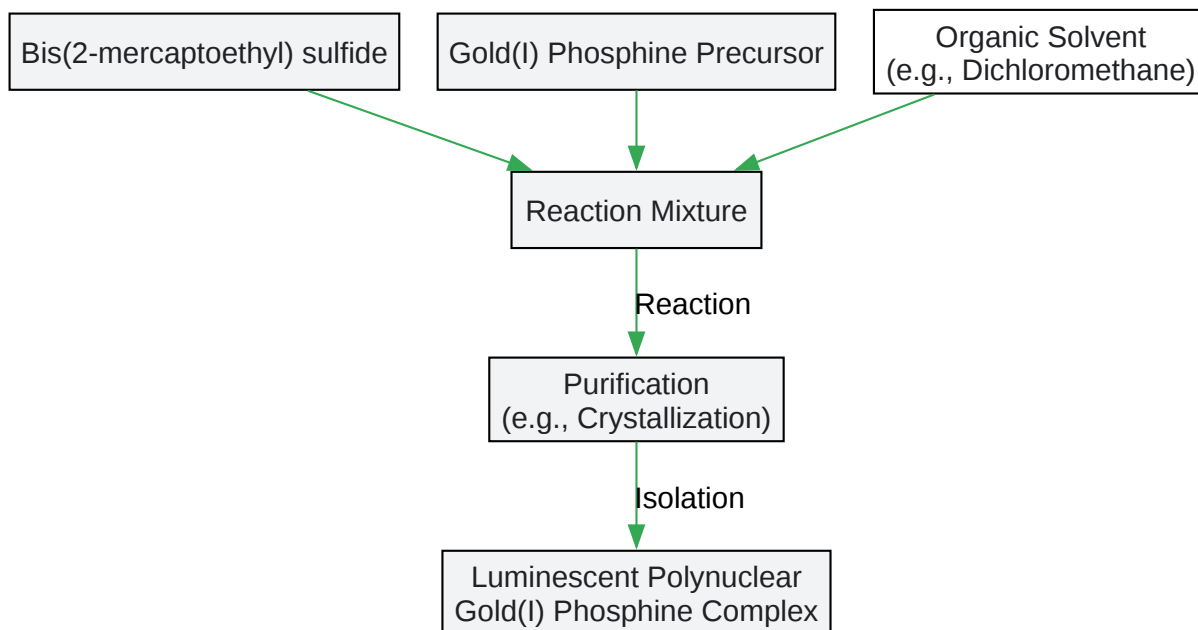


Diagram 2: Synthetic Workflow for Gold(I) Phosphine Complexes

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Diagram 2: Synthetic Workflow for Gold(I) Phosphine Complexes

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